

Application Notes and Protocols: 4-Butoxy-3-methoxybenzaldehyde in Fragrance Formulations

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Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **4-Butoxy-3-methoxybenzaldehyde**, also known as Vanillin Butyl Ether, in fragrance formulations. Due to the limited publicly available data on this specific molecule, the information presented herein is supplemented with data from structurally related compounds, such as vanillin and its derivatives, to provide a thorough and practical guide. The experimental protocols are provided as standardized methods for the evaluation of this, and other, new fragrance ingredients.

Olfactory Profile and Applications

4-Butoxy-3-methoxybenzaldehyde is anticipated to possess a warm, sweet, and creamy olfactory profile with distinct vanilla characteristics. The presence of the butoxy group, as compared to the methoxy group in vanillin, is likely to impart a richer, slightly fruitier, and more buttery nuance, potentially with reduced powdery notes. Its higher molecular weight suggests a lower volatility than vanillin, which would contribute to its performance as a mid-to-base note in a fragrance, enhancing longevity.

Potential Fragrance Applications:

- **Gourmand Fragrances:** Its rich vanilla character makes it an excellent candidate for gourmand compositions, blending well with notes of chocolate, coffee, caramel, and spices.

- **Oriental and Floral-Oriental Fragrances:** It can be used to add a sweet, balsamic depth to oriental fragrances and to soften the floral notes in floral-oriental blends.
- **Fruity Fragrances:** It can enhance the sweetness and ripeness of fruity notes, particularly red fruits and orchard fruits.
- **Fixative and Blender:** Due to its expected low volatility, it can act as a fixative, prolonging the scent of other, more volatile ingredients. Its smooth character also makes it an effective blender, harmonizing different notes within a composition.

Physicochemical and Safety Data

A summary of the available physicochemical and safety data for **4-Butoxy-3-methoxybenzaldehyde** is presented in Table 1.

Table 1: Physicochemical and Safety Properties of **4-Butoxy-3-methoxybenzaldehyde**

Property	Value	Source
Molecular Formula	C12H16O3	[PubChem][1]
Molecular Weight	208.25 g/mol	[PubChem][1]
Appearance	Inferred: Colorless to pale yellow liquid	N/A
XLogP3	2.5	[PubChem][1]
GHS Hazard Statements	H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.	[PubChem][1]
Precautionary Statements	P261, P264, P272, P280, P302+P352, P305+P351+P338, P333+P313, P337+P313, P362+P364, P501	[PubChem][1]

Handling Precautions: Based on the available safety data, it is recommended to handle **4-Butoxy-3-methoxybenzaldehyde** in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety glasses, to avoid skin and eye irritation.

Experimental Protocols

The following protocols are designed to systematically evaluate the performance of **4-Butoxy-3-methoxybenzaldehyde** as a fragrance ingredient.

Sensory Evaluation of Raw Material

Objective: To determine the olfactory profile of **4-Butoxy-3-methoxybenzaldehyde** over time.

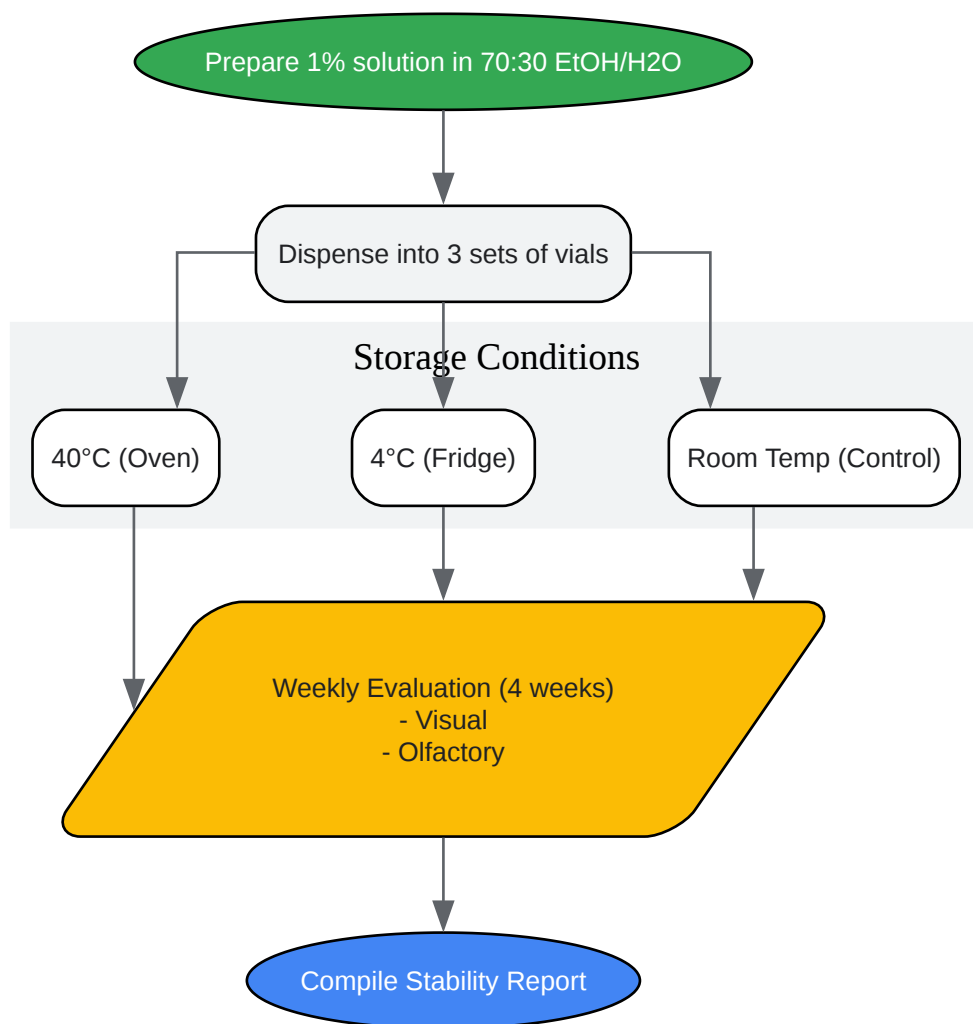
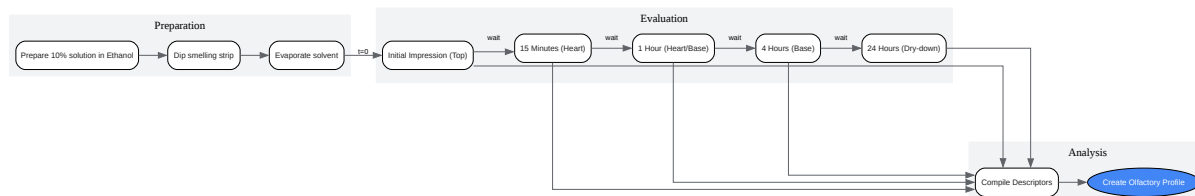
Materials:

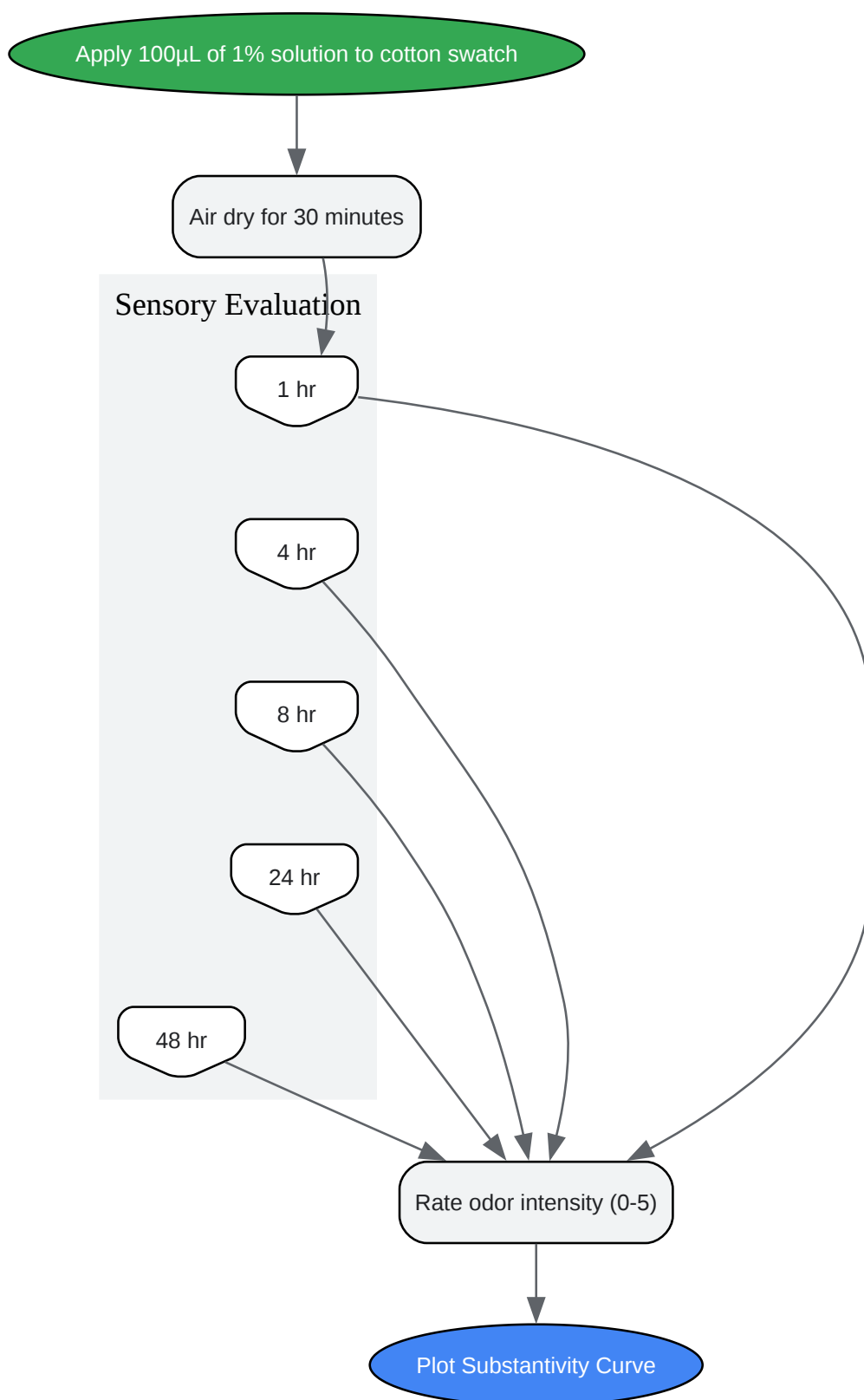
- **4-Butoxy-3-methoxybenzaldehyde**
- Ethanol (perfumer's grade)
- Glass beakers
- Smelling strips
- Panel of at least 5 trained sensory analysts

Protocol:

- Prepare a 10% solution of **4-Butoxy-3-methoxybenzaldehyde** in ethanol.
- Dip a smelling strip into the solution for 2-3 seconds.
- Allow the ethanol to evaporate for approximately 10-15 seconds.
- Present the smelling strip to the sensory panel.
- Panelists are to record their individual assessments of the odor profile at the following time points:
 - Initial impression (Top note)

- After 15 minutes (Heart note)
- After 1 hour (Heart to Base note transition)
- After 4 hours (Base note)
- After 24 hours (Dry-down)
- Compile and analyze the descriptors provided by the panel to create a comprehensive olfactory profile.





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References

- 1. researchgate.net [researchgate.net]
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